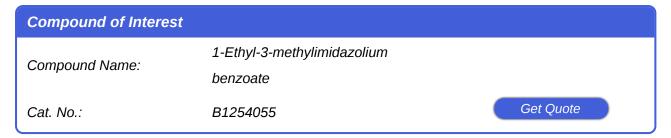


In-Depth Technical Guide: Safety and Handling of 1-Ethyl-3-methylimidazolium Benzoate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for the ionic liquid **1-Ethyl-3-methylimidazolium benzoate** (CAS No. 150999-33-0). The information herein is compiled from available safety data, including the ECHA registration dossier, to ensure best practices in a laboratory and research setting.

Physicochemical Properties

Understanding the physicochemical properties of a substance is the foundation of safe handling. The following table summarizes the available data for **1-Ethyl-3-methylimidazolium** benzoate.

Property	Value	Reference
Molecular Formula	C13H16N2O2	INVALID-LINK
Molecular Weight	232.28 g/mol	INVALID-LINK
CAS Number	150999-33-0	INVALID-LINK[1]
EC Number	695-723-7	INVALID-LINK[1]
Decomposition Temperature	141 °C	INVALID-LINK[2]
Viscosity	0.479 Pa·s at 20 °C	INVALID-LINK[2]



Toxicological Profile

The toxicological data is critical for assessing potential health risks and implementing appropriate safety measures. The information below is based on data available for 1-Ethyl-3-methylimidazolium cations and benzoate anions, as specific comprehensive studies on the combined salt are limited. A registration dossier is available on the ECHA website, which should be consulted for more detailed toxicological endpoints.[1]

Acute Toxicity:

- Oral: While specific data for the benzoate salt is not readily available, other 1-ethyl-3-methylimidazolium salts have shown low acute oral toxicity.
- Dermal: Similarly, low acute dermal toxicity is expected based on data from related compounds.
- Inhalation: Due to its low volatility, the risk of inhalation exposure is minimal under standard laboratory conditions.

Skin and Eye Irritation:

Based on data for other imidazolium-based ionic liquids, 1-Ethyl-3-methylimidazolium
 benzoate may cause skin and eye irritation. Direct contact should be avoided.

Sensitization:

 There is potential for skin sensitization, and repeated or prolonged contact may lead to allergic reactions in some individuals.

Mutagenicity and Carcinogenicity:

Currently, there is no specific data to suggest that 1-Ethyl-3-methylimidazolium benzoate
is mutagenic or carcinogenic.

Handling and Safety Precautions

Adherence to proper handling procedures is paramount to ensure the safety of laboratory personnel.



Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling, but the following PPE is recommended as a minimum:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Body Protection: A laboratory coat.

Engineering Controls

- Work in a well-ventilated area.
- For procedures with a potential for aerosol generation, a fume hood should be used.

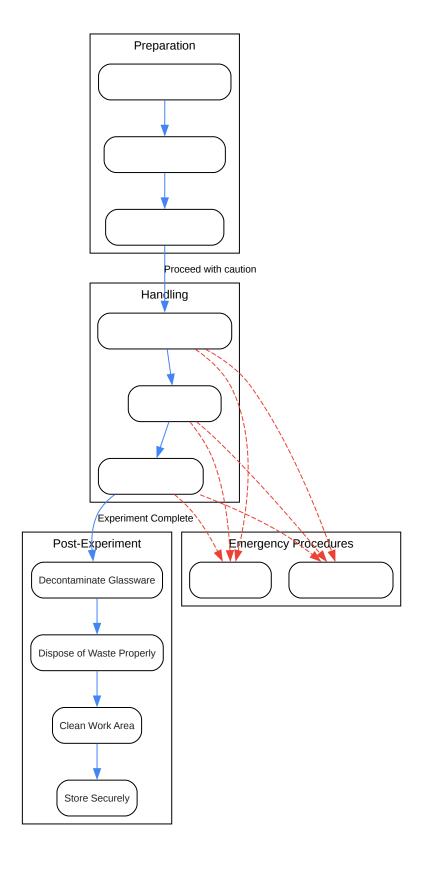
General Hygiene Practices

- · Avoid contact with skin, eyes, and clothing.
- · Wash hands thoroughly after handling.
- · Do not eat, drink, or smoke in the laboratory.

Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **1-Ethyl-3-methylimidazolium benzoate** in a research environment.





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References

- 1. The toxicity of the methylimidazolium ionic liquids, with a focus on M8OI and hepatic effects PMC [pmc.ncbi.nlm.nih.gov]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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